

An In-depth Technical Guide to the Physical Properties of Ethyltrichlorosilane

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Compound of Interest

Compound Name: Ethyltrichlorosilane

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Introduction

Ethyltrichlorosilane (C₂H₅SiCl₃) is a fundamental organosilicon compound characterized by its high reactivity, particularly with water, and its role as a precursor in the synthesis of various silicon-based materials. A thorough understanding of its physical properties, such as boiling point and density, is critical for its safe handling, application in chemical synthesis, and for the design and optimization of manufacturing processes. This guide provides a detailed overview of these key physical characteristics, supported by established experimental methodologies.

Core Physical Properties

The physical state of **ethyltrichlorosilane** under standard conditions is a colorless, fuming liquid with a sharp, irritating odor. It is known to react violently with water, producing corrosive hydrogen chloride gas.

Data Summary

The boiling point and density of **ethyltrichlorosilane** have been determined by multiple sources. The following table summarizes the reported values for these properties, providing a range that is useful for practical applications.

Physical Property	Value	Conditions
Boiling Point	99 - 102 °C (210 - 216 °F)	At 1 atm (760 mmHg)
Density	1.228 - 1.24 g/cm ³	At 19 - 25 °C (66 - 77 °F)

Detailed Data Points:

- Boiling Point: Reported values include 99 °C[1][2][3], 99.5 °C[4][5], 100-101 °C[6], and 102 °C[7].
- Density/Specific Gravity: Reported values include 1.24 g/cm³ at 25 °C[1], 1.2381 g/cm³ at 20 °C (68 °F)[4][5], 1.2373 g/cm³ at 20 °C[4], 1.238 g/cm³ at 25 °C[2][3], 1.228 g/cm³ at 19 °C[7], and 1.237 g/mL[6].

Experimental Protocols

Precise determination of the physical properties of a volatile and corrosive compound like **ethyltrichlorosilane** requires rigorous adherence to standardized experimental protocols. The methodologies outlined below are based on established standards, such as those from ASTM International, and are suitable for this purpose.

Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **ethyltrichlorosilane**, a standard distillation method, such as one adapted from ASTM D86, is appropriate.[1] This method measures the temperature of the vapor as the liquid is distilled at atmospheric pressure.

Methodology:

- Apparatus Setup: A simple or fractional distillation apparatus is assembled in a fume hood due to the corrosive and volatile nature of the substance. The apparatus consists of a distilling flask, a condenser, a receiving cylinder, and a calibrated thermometer or temperature probe. All glassware must be thoroughly dried to prevent reaction with the silane.

- **Sample Preparation:** A measured volume of **ethyltrichlorosilane** (e.g., 100 mL) is placed into the distilling flask along with boiling chips to ensure smooth boiling.
- **Distillation:** The flask is heated gently. The heating rate is controlled to produce distillate at a steady rate (e.g., 4-5 mL per minute).
- **Temperature Reading:** The thermometer bulb is positioned so that it is completely immersed in the vapor phase, but not touching the liquid. The temperature is recorded when the first drop of distillate falls from the condenser tip (initial boiling point) and remains constant as the bulk of the material distills.
- **Pressure Correction:** The observed boiling point is corrected to standard atmospheric pressure (101.3 kPa or 760 mmHg).

Density Determination (Digital Density Meter Method)

The density of a liquid is its mass per unit volume. A modern and accurate method for determining the density of liquids is through the use of a digital density meter, following a procedure like ASTM D4052.^{[3][6][8][9]} This instrument measures the oscillation period of a U-shaped tube filled with the sample, from which the density is calculated.

Methodology:

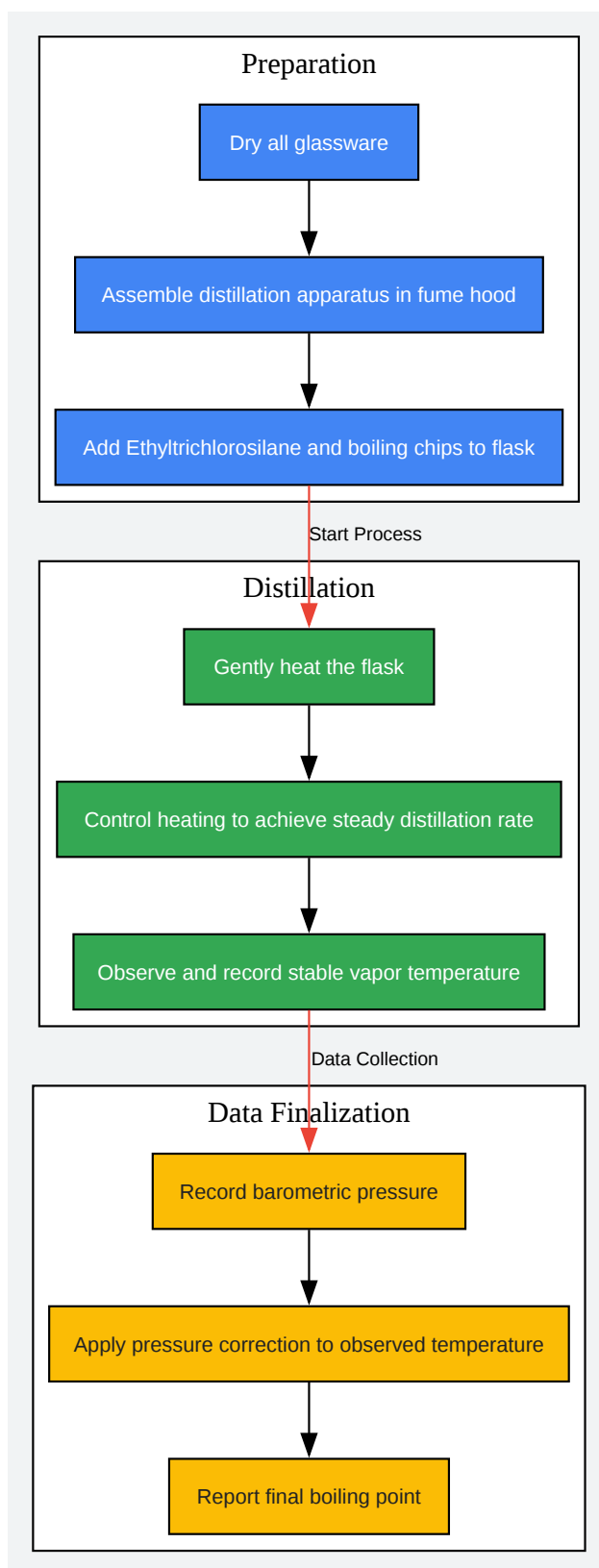
- **Apparatus:** A digital density meter capable of precise temperature control is used. The instrument must be suitable for handling corrosive liquids.
- **Calibration:** The instrument is calibrated prior to use with two standards of known density, typically dry air and deionized water, at the desired measurement temperature (e.g., 20 °C or 25 °C).
- **Sample Injection:** A small, bubble-free aliquot of **ethyltrichlorosilane** is carefully injected into the oscillating U-tube of the meter using a syringe. The measurement cell must be completely filled. Given the reactivity of **ethyltrichlorosilane**, this procedure must be performed in a dry, inert atmosphere (e.g., in a glove box) to prevent hydrolysis.
- **Measurement:** The instrument measures the oscillation period of the filled tube and automatically calculates the density. The measurement is repeated until a stable reading is

obtained.

- Cleaning: After measurement, the cell is thoroughly cleaned with an appropriate solvent and dried completely to prevent corrosion and residue buildup.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the boiling point of **ethyltrichlorosilane** using the distillation method.



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Caption: Workflow for Boiling Point Determination by Distillation.

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